

Essential Safety and Operational Guide for Handling sAJM589

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Compound of Interest

Compound Name: sAJM589

Cat. No.: B610665

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety and logistical information for the handling of **sAJM589**, a potent Myc inhibitor. The following procedures are designed to ensure the safety of laboratory personnel and the integrity of the research being conducted.

Product Information at a Glance

sAJM589 is a small molecule that disrupts the Myc-Max heterodimer, playing a crucial role in research related to cell cycle progression, apoptosis, and cellular transformation.

| Property | Value | Source |
|-------------------|-----------------|---|
| CAS Number | 2089-82-9 | [1] [2] [3] [4] |
| Molecular Formula | C16H10N2O | [3] [4] |
| Molecular Weight | 246.26 g/mol | [3] [4] |
| Appearance | Solid | [4] |
| Solubility | Soluble in DMSO | [2] [5] |
| Purity | >98% | [5] |

Personal Protective Equipment (PPE)

Given that **sAJM589** is a bioactive compound intended for research purposes and its full toxicological properties have not been extensively documented, a cautious approach to handling is paramount. The following PPE is mandatory when working with **sAJM589** in solid or solution form.

| PPE Category | Item | Specification |
|------------------------|---|---|
| Hand Protection | Chemical-resistant gloves | Nitrile or neoprene, disposable. Change gloves immediately if contaminated. |
| Eye Protection | Safety glasses with side shields or goggles | Must be worn at all times in the laboratory. |
| Body Protection | Laboratory coat | Fully buttoned, with tight-fitting cuffs. |
| Respiratory Protection | Use in a well-ventilated area | Work should be conducted in a chemical fume hood to avoid inhalation of any dust or aerosols. |

Storage and Handling Protocols

Proper storage and handling are critical to maintain the stability of **sAJM589** and to prevent accidental exposure.

Storage Conditions

| Form | Temperature | Duration |
|-------------------------|---------------|----------------|
| Solid Powder | -20°C | Up to 3 years |
| 4°C | Up to 2 years | |
| In Solvent (e.g., DMSO) | -80°C | Up to 6 months |
| -20°C | Up to 1 month | |

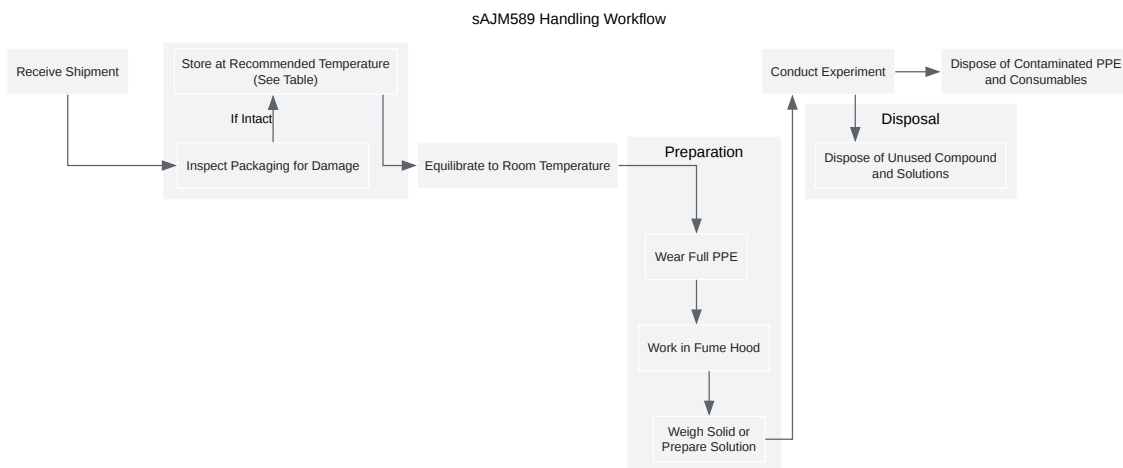
Note: For long-term storage, it is recommended to store **sAJM589** as a solid at -20°C. If preparing stock solutions, aliquot into single-use vials to avoid repeated freeze-thaw cycles.^[1]

Handling Procedure

- **Acclimatization:** Before use, allow the product vial to equilibrate to room temperature for at least one hour.^[1]
- **Weighing:** If working with the solid form, weigh the required amount in a chemical fume hood to prevent inhalation of dust.
- **Solution Preparation:** Prepare solutions on the same day of use whenever possible.^[1] For stock solutions, use a suitable solvent such as DMSO.
- **General Hygiene:** Avoid contact with skin and eyes. Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling.

Experimental Workflow for Handling sAJM589

The following diagram outlines the standard operational workflow for the safe handling of **sAJM589** from receipt to disposal.



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References

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